

Essential Safety and Operational Guide for Handling 2-Hydroxy-5-nitronicotinic Acid

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Compound of Interest

Compound Name: *2-Hydroxy-5-nitronicotinic acid*

Cat. No.: *B1309875*

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This guide provides critical safety protocols and logistical procedures for the handling and disposal of **2-Hydroxy-5-nitronicotinic acid** (CAS No. 6854-07-5). The following information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Summary: **2-Hydroxy-5-nitronicotinic acid** is a chemical that can cause skin, eye, and respiratory system irritation[1]. It is crucial to handle this compound with appropriate personal protective equipment in a controlled environment to minimize exposure risks.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent personal exposure. The following table summarizes the required equipment.

Hazard Category	Recommended Personal Protective Equipment (PPE)
Eye Contact	Wear safety glasses with side shields or chemical splash goggles meeting EN166 or OSHA 29 CFR 1910.133 standards. A face shield is recommended if there is a risk of splashing or dust generation[2][3][4].
Skin Contact	A chemical-resistant lab coat must be worn and fully buttoned. Chemical-resistant gloves (e.g., nitrile) are required. Inspect gloves before use and replace them immediately if contaminated[2][4][5]. Fully enclosed shoes are mandatory[4].
Inhalation	Handle the compound in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust[4][5][6]. If engineering controls are insufficient, a NIOSH-approved respirator is necessary[4].

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for safe handling.

- Preparation and Engineering Controls:
 - Designated Area: All handling of **2-Hydroxy-5-nitronicotinic acid** should occur in a designated area, such as a chemical fume hood[4].
 - Ventilation: Ensure the fume hood is functioning correctly before starting any work[4].
 - Gather Materials: Assemble all necessary equipment, including spatulas, weigh boats, and appropriate waste containers, before handling the chemical[4].
- Donning PPE:

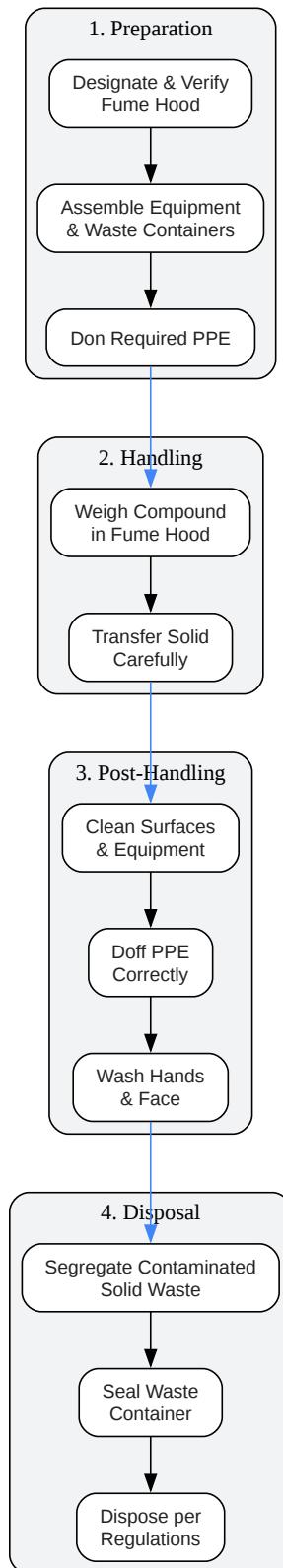
- Put on all required PPE as detailed in the table above. Ensure gloves are inspected for any defects before use[4].
- Handling the Compound:
 - Weighing: To contain any dust, carefully weigh the powdered compound on a weigh boat or paper inside the fume hood[4].
 - Transfer: Use a spatula to transfer the solid. Avoid actions that could generate dust, such as pouring from a height[4].
 - General Conduct: Do not eat, drink, or smoke when handling the chemical[6]. Avoid all personal contact, including inhalation[6].
- Post-Handling Procedures:
 - Decontamination: Thoroughly clean any contaminated surfaces and equipment.
 - Doffing PPE: Remove PPE in the correct order to prevent cross-contamination. Gloves should be removed first, followed by the lab coat and eye protection[4].
 - Hygiene: Wash hands and face thoroughly with soap and water after handling[2][6].

Disposal Plan

Proper disposal is a critical component of the chemical lifecycle.

- Waste Segregation and Collection:
 - Solid Waste: All disposable materials contaminated with **2-Hydroxy-5-nitronicotinic acid** (e.g., gloves, weigh boats, paper towels) must be placed in a dedicated and clearly labeled hazardous waste container[4][6].
- Container Management:
 - Keep waste containers securely sealed when not in use[6].
- Regulatory Compliance:

- Dispose of contents and containers in accordance with all applicable local, state, and federal regulations[7][8]. Do not mix with other waste[8].



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Caption: Workflow for safely handling **2-Hydroxy-5-nitronicotinic acid**.

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